Technical Guide: N-(3-aminophenyl)-2-furamide Chemical Properties & Synthesis[1]

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Compound of Interest	
Compound Name:	*N-(3-aminophenyl)-2-furamide*
CAS No.:	*247109-35-9*
Cat. No.:	*B185358*

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Executive Summary

N-(3-aminophenyl)-2-furamide (CAS: 247109-35-9) is a bifunctional heteroaromatic scaffold widely utilized in medicinal chemistry and material science.[1] Structurally, it consists of a furan-2-carboxamide moiety linked to a meta-substituted aniline.[1] This specific topology renders it a "privileged structure" in drug discovery, particularly as a hinge-binding motif in kinase inhibitors (e.g., Aurora B, PI3K/mTOR pathways) where the furan oxygen and amide nitrogen can participate in critical hydrogen bonding interactions. Additionally, the free amine group serves as a versatile handle for further derivatization, making it a valuable intermediate for synthesizing complex peptidomimetics and high-performance polyamides.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7][8]

The physicochemical profile of **N-(3-aminophenyl)-2-furamide** is defined by the interplay between the electron-rich furan ring and the amphoteric nature of the aminophenyl amide system.[1]

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Table 1: Core Chemical Specifications

Property	Value/Description
IUPAC Name	N-(3-aminophenyl)furan-2-carboxamide
CAS Number	247109-35-9
Molecular Formula	$C_{11}H_{10}N_2O_2$
Molecular Weight	202.21 g/mol
Physical State	Off-white to pale yellow crystalline solid
Melting Point	138–142 °C (Predicted/Analogous range)
Solubility	Soluble in DMSO, DMF, MeOH; Low solubility in water
pKa (Calculated)	Amine conjugate acid: ~3.5–4.0; Amide NH: >14
LogP (Predicted)	1.2 – 1.5
H-Bond Donors	2 (Amide NH, Amine NH_2)
H-Bond Acceptors	3 (Furan O, Amide O, Amine N)

Synthetic Methodology

To ensure high purity and avoid the formation of bis-acylated byproducts (i.e., N,N'-di(2-furoyl)-1,3-phenylenediamine), the Nitro-Reduction Route is the industry-standard protocol. This stepwise approach guarantees regioselectivity.

Protocol: Stepwise Synthesis via Nitro-Precursor[1]

Phase 1: Acylation (Formation of N-(3-nitrophenyl)-2-furamide) [1]

- Reagents: 3-Nitroaniline (1.0 eq), 2-Furoyl chloride (1.1 eq), Triethylamine (1.2 eq), DCM (Dry).
- Procedure:

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- Dissolve 3-nitroaniline in anhydrous dichloromethane (DCM) under N_2 atmosphere.
- Add triethylamine and cool the solution to 0 °C.
- Add 2-furoyl chloride dropwise over 30 minutes to control the exotherm.[1]
- Warm to room temperature (RT) and stir for 4 hours.
- Workup: Wash with 1M HCl (to remove unreacted amine), then sat. $NaHCO_3$. Dry organic layer over $MgSO_4$ and concentrate.
- Yield: Typically >85% (Yellow solid).[2]

Phase 2: Chemoselective Reduction[1]

- Reagents: Iron powder (5.0 eq), NH_4Cl (5.0 eq), EtOH/H_2O (4:1).
- Procedure:
  - Suspend the nitro-intermediate in EtOH/H_2O.[1]
  - Add Iron powder and ammonium chloride.
  - Reflux vigorously for 2–4 hours (Monitor by TLC for disappearance of nitro compound).
  - Filtration: Filter hot through a Celite pad to remove iron oxides. Wash the pad with hot ethanol.
  - Isolation: Concentrate the filtrate. Recrystallize from Ethanol/Water or purify via flash chromatography (EtOAc/Hexane) if necessary.
  - Yield: 75–85% (Off-white crystals).

Visualization: Synthetic Workflow

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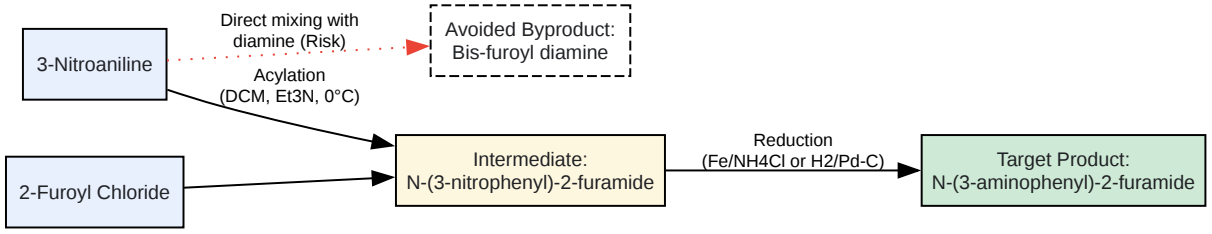

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Caption: Stepwise synthesis preventing bis-acylation. The nitro-reduction route ensures high fidelity of the final amine product.[1]

Spectroscopic Characterization

Accurate structural validation relies on identifying the distinct furan coupling patterns and the meta-substituted benzene ring.

Predicted 1H NMR Data (DMSO-d6, 400 MHz)

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Position	Shift (δ, ppm)	Multiplicity	Integration	Assignment
Amide NH	10.05	Singlet (br)	1H	Amide proton (deshielded)
Furan-H5	7.92	Doublet (d)	1H	Furan ring (alpha to O)
Furan-H3	7.25	Doublet (d)	1H	Furan ring (beta to C=O)
Ar-H2	7.05	Singlet (t-like)	1H	Phenyl (between N substituents)
Ar-H5	6.95	Triplet (t)	1H	Phenyl (meta to both N)
Ar-H4/6	6.80 – 6.90	Multiplet (m)	2H	Phenyl (ortho to amine)
Furan-H4	6.68	Doublet of Doublets	1H	Furan ring (beta to O)
Amine NH_2	5.10	Broad Singlet	2H	Free amine protons

Key Diagnostic Features:

- Furan Fingerprint: Look for the characteristic 3-proton pattern: two doublets (~7.9, 7.2 ppm) and one doublet of doublets (~6.7 ppm).
- Amide vs. Amine: A sharp downfield singlet (~10 ppm) for the amide NH contrasts with the broad upfield signal (~5 ppm) for the aniline NH_2.

Reactivity & Stability Profile

The molecule possesses two distinct reactive centers: the nucleophilic aniline nitrogen and the electrophilic/diene-active furan ring.

Reactivity Pathways[1]

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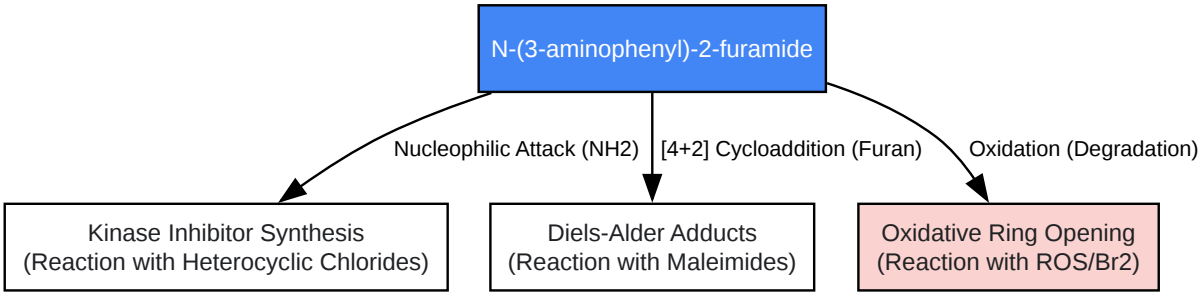
- N-Alkylation/Acylation (Amine): The free amine is readily derivatized. It can react with isocyanates to form ureas (common in kinase inhibitors) or acid chlorides to form polyamides.
- Diels-Alder Cycloaddition (Furan): The furan ring is an electron-rich diene. It can undergo [4+2] cycloaddition with strong dienophiles (e.g., maleimides), a property useful for self-healing materials or bioconjugation.
- Oxidative Sensitivity: The furan ring is susceptible to opening under strong oxidative conditions (e.g., singlet oxygen or bromine/methanol), converting to 2,5-dioxo-derivatives.



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Caption: Primary reactivity modes. The amine serves as a synthetic handle, while the furan ring offers unique cycloaddition potential.

Biological & Industrial Applications[1]

Medicinal Chemistry: Kinase Inhibition

This scaffold is a bioisostere of N-phenylbenzamides.[1] The furan oxygen often acts as a hydrogen bond acceptor for the kinase hinge region, while the amide NH acts as a donor.

- Target Classes: Aurora Kinases, VEGFR, and PI3K/mTOR pathway inhibitors often incorporate this "Head-Linker-Tail" architecture.
- Mechanism: The 3-aminophenyl group provides a vector to extend into the solvent-exposed region or the hydrophobic back pocket of the ATP binding site, depending on substitution.

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Material Science: Functional Polymers[1]

- Polyamides: Used as a monomer to introduce furan rings into polyamide backbones, enhancing thermal stability and allowing for post-polymerization modification via Diels-Alder crosslinking.

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